

Section 1: Compound Profile and Physicochemical Properties

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Compound of Interest

Compound Name: 2-(Methylthio)benzaldehyde

CAS No.: 7022-45-9

Cat. No.: B1584264

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2-(Methylthio)benzaldehyde, also known as 2-methylsulfanylbenzaldehyde, is an aromatic organic compound containing both an aldehyde and a thioether functional group.[1][2] This dual functionality dictates its reactivity and, consequently, the necessary handling precautions. The aldehyde group is susceptible to oxidation, while the sulfur atom in the thioether can be targeted by various reagents. Understanding its physical properties is the first step in establishing safe laboratory practices.

Table 1: Physicochemical Data for **2-(Methylthio)benzaldehyde**

Property	Value	Source(s)
CAS Number	7022-45-9	[3]
Molecular Formula	C ₈ H ₈ OS	[1][4]
Molecular Weight	152.21 g/mol	[3]
Appearance	Clear, light orange to yellow to green liquid	[1]
Boiling Point	141-143 °C at 13 mmHg	[2]
Density	1.18 g/mL at 25 °C	[2]
Refractive Index (n ²⁰ /D)	1.633	[2]
Flash Point	110 °C (230 °F) - closed cup	

| Storage Temperature | 2-8°C, under nitrogen |[1] |

Section 2: GHS Hazard Identification and Toxicological Summary

2-(Methylthio)benzaldehyde is classified under the Globally Harmonized System (GHS) as a hazardous substance.[1] The primary risks are associated with ingestion and irritation to the skin, eyes, and respiratory tract.

Table 2: GHS Classification and Hazard Statements

Classification	GHS Pictogram	Signal Word	Hazard Statement	Source(s)
Acute Toxicity, Oral (Category 4)	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed.	[1][5]
Skin Irritation (Category 2)	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation.	[1][6]
Eye Irritation (Category 2A)	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation.	[1][6]

| STOT - Single Exposure (Category 3) | GHS07 (Exclamation Mark) | Warning | H335: May cause respiratory irritation. |[1][6] |

Toxicological Rationale: The irritant properties are typical for aromatic aldehydes. The aldehyde functional group can react with biological nucleophiles, such as amino acid residues in proteins on the skin and mucous membranes, leading to an inflammatory response. While specific LD50 data for this compound is not readily available, the H302 classification indicates significant toxicity upon ingestion.[5]

Section 3: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, starting with engineering controls and supplemented by robust PPE, is mandatory.

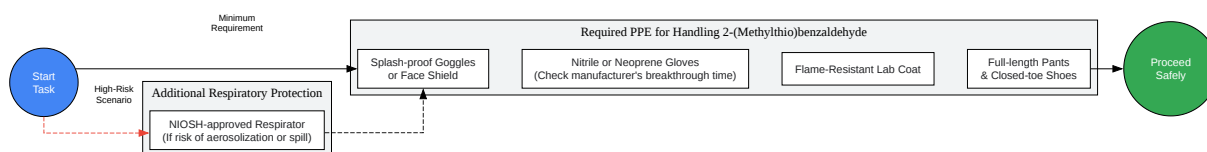
Engineering Controls

- Chemical Fume Hood: All handling of **2-(Methylthio)benzaldehyde**, including weighing, dispensing, and reaction setup, must be performed inside a certified chemical fume hood to prevent inhalation of vapors.[6][7]
- Ventilation: The laboratory must be well-ventilated to keep airborne concentrations low.[8]

- Safety Stations: A fully equipped eyewash station and safety shower must be readily accessible in the immediate work area.[7]

Personal Protective Equipment (PPE)

The selection of PPE is critical to prevent dermal, ocular, and respiratory exposure.



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Caption: Required PPE for handling **2-(Methylthio)benzaldehyde**.

Section 4: Standard Operating Procedures for Safe Handling

Adherence to standardized protocols is essential for minimizing risk.

Protocol for Weighing and Dispensing

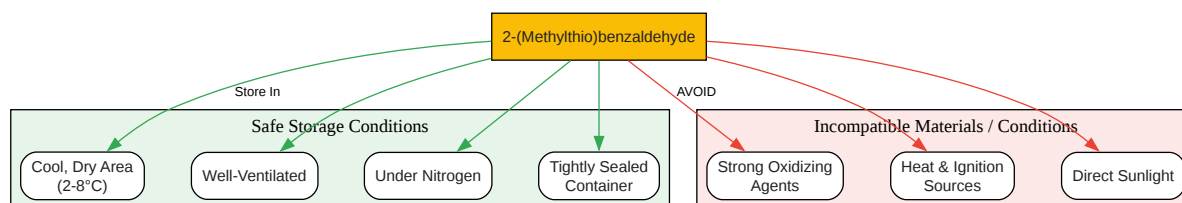
- Preparation: Don all required PPE as outlined in Section 3.2. Ensure the chemical fume hood sash is at the appropriate working height.
- Inert Environment: Since the compound is stored under nitrogen to prevent oxidation of the aldehyde group, prepare to handle it under an inert atmosphere for sensitive applications.[5]
- Dispensing: Place a tared, sealed receiving flask on an analytical balance inside the fume hood. Unseal the primary container of **2-(Methylthio)benzaldehyde**. Using a clean glass pipette or syringe, transfer the desired volume/mass of the liquid into the receiving flask.

- Sealing: Immediately reseal the primary container, ensuring the cap is tight.[8] If the material was stored under nitrogen, briefly flush the headspace with nitrogen gas before final sealing.
- Cleanup: Wipe down any external surfaces of the containers and the balance with a solvent-dampened cloth (e.g., isopropanol), and dispose of the cloth as hazardous waste.
- Transport: Transport the sealed receiving flask to the reaction station in a secondary containment vessel.

Protocol for Storage and Incompatibility

Proper storage is crucial for maintaining chemical integrity and preventing hazardous reactions.

- Storage Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from direct sunlight.[7] The recommended storage temperature is between 2-8°C.[1]
- Inert Atmosphere: Long-term storage should be under a nitrogen atmosphere to prevent air oxidation, which can convert the aldehyde to the corresponding carboxylic acid.[5]
- Incompatible Materials: Keep segregated from strong oxidizing agents (e.g., peroxides, nitrates, perchlorates), as they can react exothermically with the thioether and aldehyde moieties.[6]



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Caption: Safe storage conditions and incompatibilities.

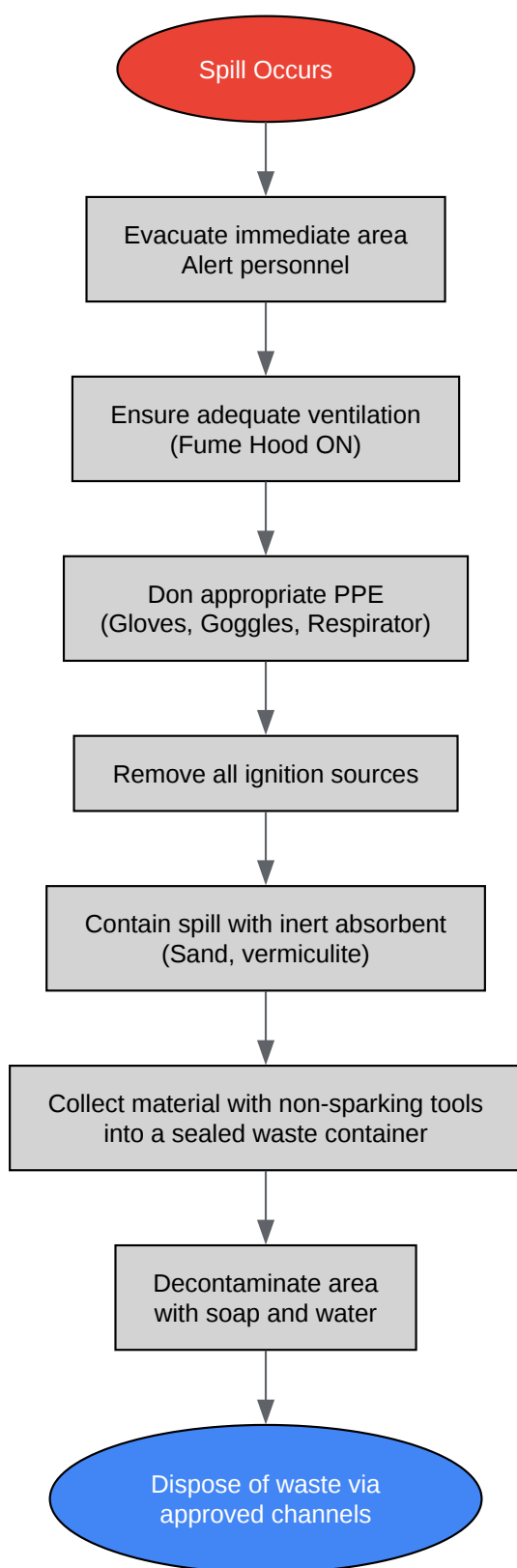
Section 5: Emergency Procedures

Rapid and correct response to spills, leaks, or personnel exposure is critical.

First Aid Measures

- If Inhaled: Remove the person to fresh air and keep them at rest in a position comfortable for breathing. If respiratory irritation persists or if you feel unwell, call a POISON CENTER or doctor.^[8]
- If on Skin: Immediately wash with plenty of soap and water.^[8] Remove contaminated clothing and wash it before reuse.^[6] If skin irritation occurs, seek medical advice.^[8]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.^[8]
- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor immediately if you feel unwell.^{[5][7]} Do not induce vomiting.

Spill and Leak Response



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Caption: Step-by-step spill response workflow.

Section 6: Disposal Considerations

All waste containing **2-(Methylthio)benzaldehyde** must be treated as hazardous.

- **Product Disposal:** The material should be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.^[7] Do not discharge into sewer systems or contaminate waterways.^[7]^[8]
- **Contaminated Packaging:** Containers should be triple-rinsed with a suitable solvent. The rinsate must be collected and treated as hazardous waste. Puncture the container to prevent reuse.^[7] All disposal activities must comply with local, regional, and national regulations.

References

- 2-(METHYLTHIO) BENZALDEHYDE | 7022-45-9 - ChemicalBook.
- 2-Hydroxy-5-(methylthio)benzaldehyde Safety Data Sheet - AK Scientific, Inc.
- **2-(Methylthio)benzaldehyde** 90% | 7022-45-9 - Sigma-Aldrich.
- **2-(METHYLTHIO)BENZALDEHYDE** SDS, 7022-45-9 Safety Data Sheets - ECHEMI.
- **2-(Methylthio)benzaldehyde** 90% | 7022-45-9 - Sigma-Aldrich (International).
- **2-(Methylthio)benzaldehyde** 90% | 7022-45-9 - Sigma-Aldrich (Mexico).
- **2-(Methylthio)benzaldehyde** SDS - Download & Subscribe for Updates.
- **2-(Methylthio)benzaldehyde** | 7022-45-9 - Sigma-Aldrich (Chemscene).
- Safety Data Sheet - Fluorochem.
- Material Safety Data Sheet - Kasturi Aromatics.
- **2-(Methylthio)benzaldehyde** | CAS 7022-45-9 - Santa Cruz Biotechnology.
- **2-(Methylthio)benzaldehyde** 90% | 7022-45-9 - Sigma-Aldrich (Switzerland).

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Sources

- 1. 2-(METHYLTHIO) BENZALDEHYDE | 7022-45-9 [chemicalbook.com]
- 2. 2-(メチルチオ)ベンズアルデヒド 90% | Sigma-Aldrich [sigmaaldrich.com]
- 3. 2-(Methylthio)benzaldehyde 90 7022-45-9 [sigmaaldrich.com]
- 4. scbt.com [scbt.com]
- 5. kasturiaromatics.com [kasturiaromatics.com]
- 6. static.cymitquimica.com [static.cymitquimica.com]
- 7. echemi.com [echemi.com]
- 8. aksci.com [aksci.com]
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